

Isomers of cyclopentenylphenol and their basic properties

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Compound of Interest

Compound Name: *p*-(Cyclopent-2-en-1-yl)phenol

CAS No.: 6627-84-5

Cat. No.: B1266739

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Title: Technical Guide: Isomeric Profiling and Physicochemical Characterization of Cyclopentenylphenols

Abstract This technical guide provides an in-depth analysis of the structural isomers of cyclopentenylphenol, focusing on their synthesis, mechanistic interconversion, and physicochemical properties. Targeted at drug development professionals and polymer scientists, this document delineates the thermodynamic and kinetic factors governing the ratio of ortho- and para- isomers, as well as the migration of the cyclopentenyl double bond. Detailed protocols for synthesis, purification, and spectroscopic identification are included to support reproducible experimental workflows.

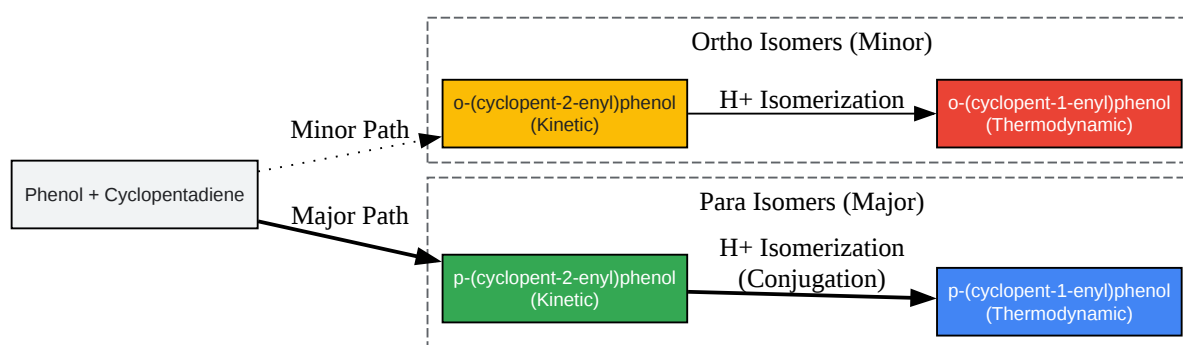
Structural Isomerism and Nomenclature

Cyclopentenylphenol exists as a mixture of positional and olefinic isomers. The reaction of phenol with cyclopentadiene (or its dimer) typically yields a mixture dominated by para-substituted products due to steric hindrance at the ortho position. Furthermore, the position of the double bond within the cyclopentenyl ring is subject to acid-catalyzed isomerization.

Primary Isomers

- Positional Isomers: Ortho-cyclopentenylphenol vs. Para-cyclopentenylphenol.
- Olefinic Isomers:
 - -isomer (Kinetic Product): **p-(cyclopent-2-en-1-yl)phenol**. The double bond is non-conjugated relative to the aromatic ring.
 - -isomer (Thermodynamic Product): **p-(cyclopent-1-en-1-yl)phenol**. The double bond is conjugated with the aromatic ring, conferring greater stability.

Figure 1: Isomeric Relationships of Cyclopentenylphenols



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Caption: Isomeric landscape showing the kinetic formation of

isomers and their subsequent acid-catalyzed rearrangement to the thermodynamically stable forms.

Synthetic Pathways and Mechanistic Insights

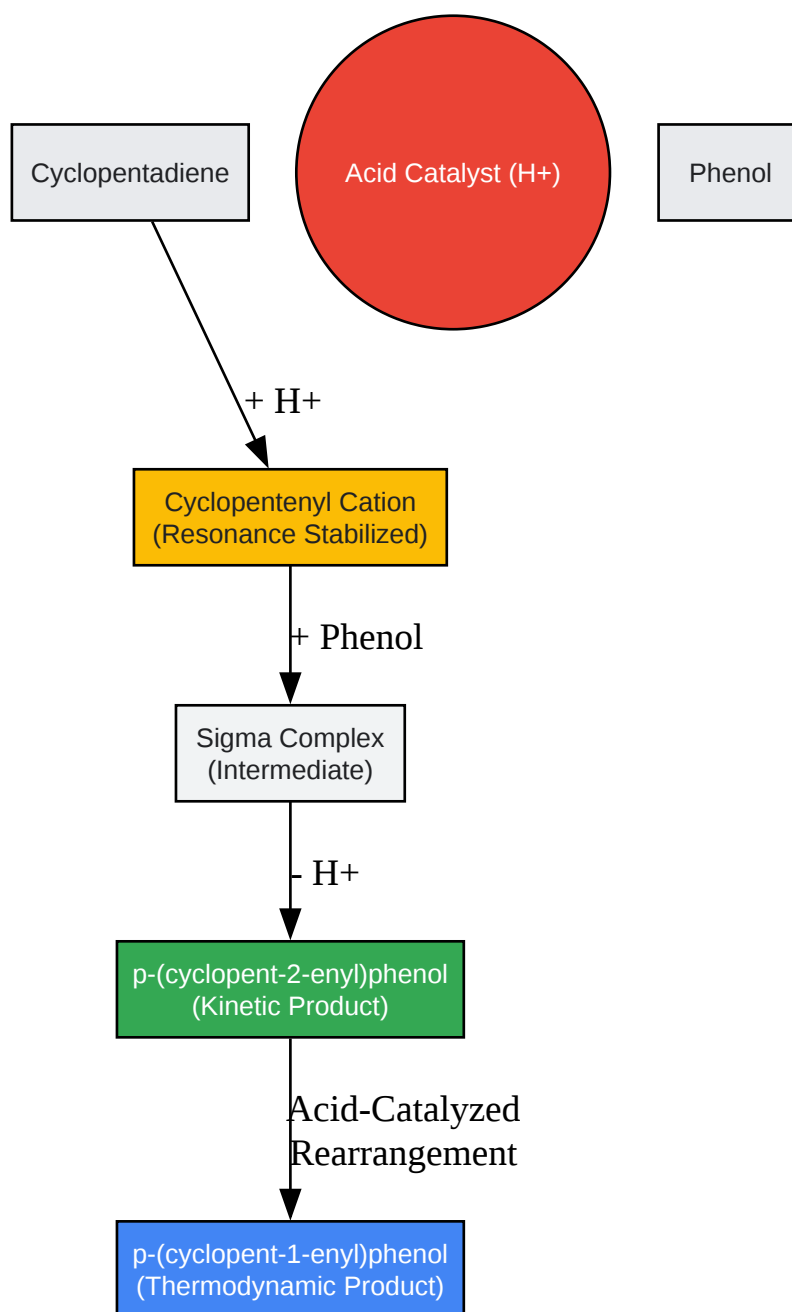
The synthesis of cyclopentenylphenols is a classic Friedel-Crafts alkylation. The choice of catalyst and temperature critically dictates the isomer distribution.

Reaction Mechanism

The reaction proceeds via the protonation of cyclopentadiene to form a resonance-stabilized allylic carbocation. This electrophile attacks the electron-rich phenol ring.

- **Generation of Electrophile:** Protonation of cyclopentadiene yields the cyclopentenyl cation.
- **Electrophilic Aromatic Substitution (EAS):** Attack occurs preferentially at the para position.
- **Isomerization:** The initial product, p-(cyclopent-2-enyl)phenol, undergoes a hydride shift or protonation/deprotonation sequence to move the double bond into conjugation with the phenoxy ring, forming p-(cyclopent-1-enyl)phenol.

Figure 2: Mechanistic Pathway of Friedel-Crafts Alkylation



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Caption: Step-wise mechanism from cation generation to the thermodynamic equilibration of the final product.

Experimental Protocol: Synthesis of p-Cyclopentenylphenol

Note: This protocol targets the thermodynamic product (1-enyl isomer).

Reagents:

- Phenol (1.0 eq)
- Cyclopentadiene (freshly cracked, 1.1 eq)
- Catalyst:
or p-Toluenesulfonic acid (pTSA) (1-2 mol%)
- Solvent: Toluene or Dichloromethane (DCM)

Procedure:

- Preparation: Charge a 3-neck round-bottom flask with phenol and solvent under atmosphere.
- Catalyst Addition: Cool to 0°C. Add the acid catalyst dropwise to prevent exotherms.
- Alkylation: Add cyclopentadiene slowly via an addition funnel over 30 minutes, maintaining temperature <10°C to minimize polymerization.
- Isomerization: Once addition is complete, warm to room temperature (25°C) and stir for 4 hours. To favor the conjugated isomer, reflux gently (80-110°C) for 1-2 hours.
- Quench: Neutralize with saturated .
- Workup: Separate phases, wash organic layer with brine, dry over , and concentrate in vacuo.
- Purification: Recrystallize from hexane/toluene (if solid) or distill under high vacuum (0.1 mmHg).

Physicochemical Properties[1][2][3][4][5][6][7]

The migration of the double bond significantly alters the physical state and spectroscopic signature of the molecule.

Table 1: Comparative Properties of Key Isomers

Property	p-(cyclopent-2-enyl)phenol	p-(cyclopent-1-enyl)phenol
Type	Kinetic Product	Thermodynamic Product
Stability	Moderate (isomerizes with acid/heat)	High (Conjugated system)
Physical State	Viscous Liquid / Low-melting Solid	Crystalline Solid
Melting Point	< 50°C (approx.)	90 - 95°C
Boiling Point	~140°C (at 10 mmHg)	~155°C (at 10 mmHg)
pKa (approx.)	~10.0	~9.8 (slightly more acidic due to conjugation)
UV	~275 nm	~290 nm (Bathochromic shift)

Spectroscopic Identification (NMR)

Differentiation between isomers is best achieved via

NMR, specifically observing the vinylic protons.

- -isomer (Non-conjugated):
 - Vinylic Protons: Two distinct signals (multiplets) around 5.6–5.9 ppm.
 - Benzylic Proton: A methine proton signal at 3.8–4.0 ppm.
- -isomer (Conjugated):

- Vinylic Proton: A single triplet-like signal around 6.0–6.2 ppm (integrated for 1H).
- Benzylic Proton: Absent (replaced by quaternary carbon).

Separation and Analytical Protocols

For drug development applications requiring high isomeric purity (>99%), chromatographic separation is essential.

High-Performance Liquid Chromatography (HPLC) Method

Separation of positional (

) and olefinic (

) isomers requires a column capable of

-

selectivity.

- Column: Phenyl-Hexyl or Biphenyl stationary phase (e.g., Kinetex Biphenyl, 150 x 4.6 mm, 2.6 μ m).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid
 - B: Acetonitrile
- Gradient: 30% B to 70% B over 15 minutes.
- Detection: UV at 280 nm.
- Elution Order:
 - p-(cyclopent-2-enyl)phenol (Most polar, least conjugated)

- o-(cyclopent-2-enyl)phenol[1][2]
- p-(cyclopent-1-enyl)phenol (Most retained due to planar conjugation)

Gas Chromatography (GC) Method

- Column: 5% Phenyl-methylpolysiloxane (e.g., HP-5 or DB-5).
- Carrier Gas: Helium at 1.0 mL/min.
- Temperature Program: 100°C (hold 1 min)
20°C/min
250°C.
- Note: High injector temperatures (>250°C) may induce thermal isomerization of the isomer to the isomer inside the port. Use on-column injection if native isomer profiling is required.

Reactivity and Applications

Polymerization (Novolacs)

Cyclopentenylphenols are bifunctional monomers.

- Phenolic site: Reacts with formaldehyde to form methylene bridges.
- Cyclopentenyl site: Undergoes oxidative cross-linking or radical polymerization, enhancing the thermal stability of the resulting resin.

Antioxidant Activity

The sterically hindered nature of the cyclopentenyl group, particularly in the ortho position, imparts antioxidant properties similar to tert-butylated phenols. However, the unsaturation makes them susceptible to oxidation, often requiring hydrogenation to form p-cyclopentylphenol for use as a stable antioxidant.

References

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